

Commercial Availability and Technical Profile of 2,4-Dibromo-6-methylpyridin-3-ol

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Compound of Interest

Compound Name: 2,4-Dibromo-6-methylpyridin-3-ol

Cat. No.: B183025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and potential synthetic routes for **2,4-Dibromo-6-methylpyridin-3-ol** (CAS No. 23003-29-4). This substituted pyridine derivative is a potentially valuable building block in medicinal chemistry and materials science, though detailed public-domain information regarding its specific biological activities and reaction pathways is limited. This document aims to consolidate the available data to support research and development efforts.

Commercial Availability

2,4-Dibromo-6-methylpyridin-3-ol is readily available for research purposes from several chemical suppliers. The typical purity offered is around 95%. Pricing and packaging sizes vary by vendor.

Supplier	Purity	Notes
Sigma-Aldrich	95%	Marketed under the Ambeed brand.
AChemBlock	95.00%	Available as a building block for research. [1]
ChemScene	Not Specified	Offered for custom synthesis and process optimization. [2]
Fluorochem	95%	Available in various pack sizes.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2,4-Dibromo-6-methylpyridin-3-ol** is presented below.

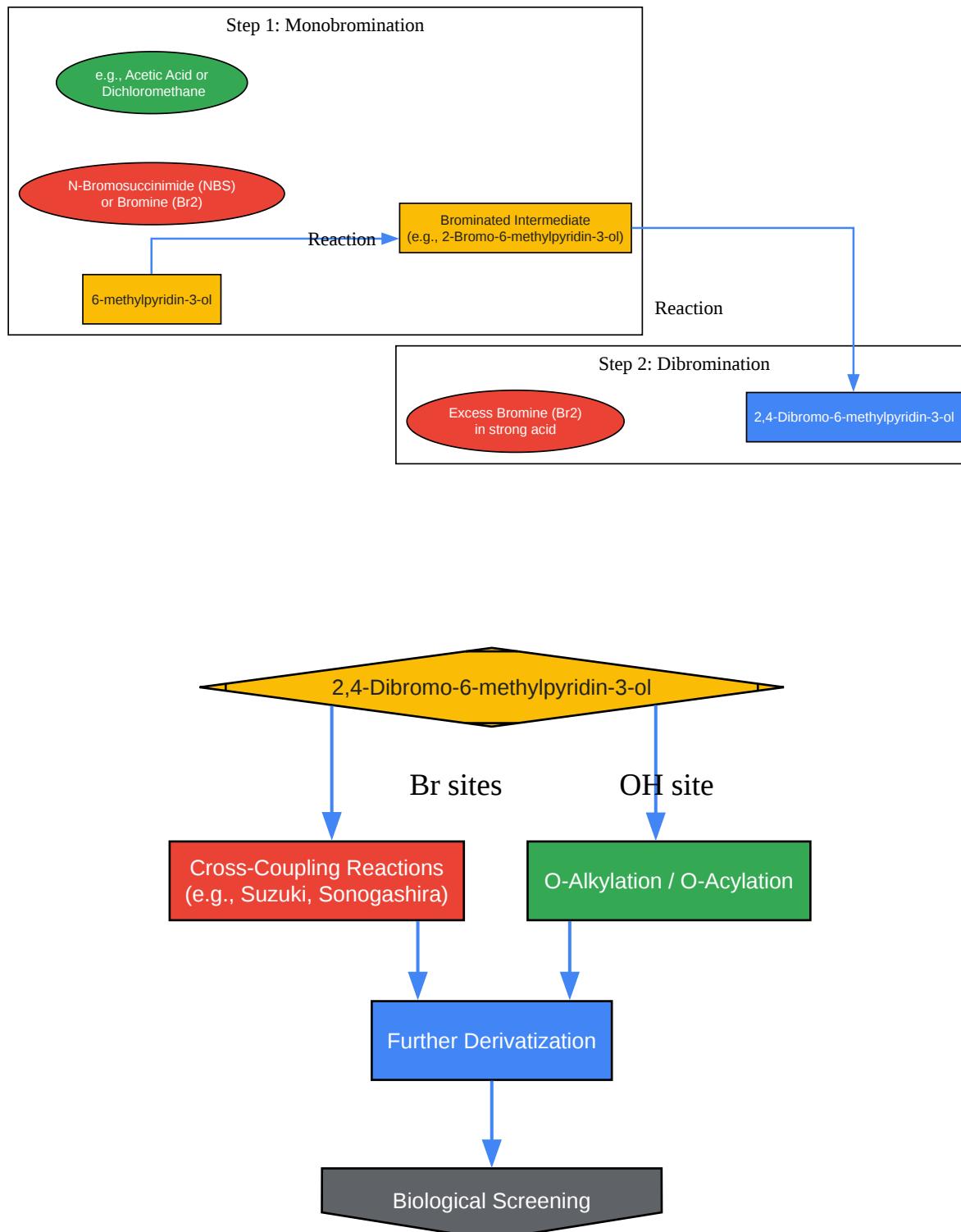
Property	Value	Source
CAS Number	23003-29-4	[1]
Molecular Formula	C ₆ H ₅ Br ₂ NO	[1]
Molecular Weight	266.92 g/mol	[1]
IUPAC Name	2,4-dibromo-6-methylpyridin-3-ol	
Physical Form	Solid	
Storage Temperature	2-8°C, under inert atmosphere	
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	
Precautionary Statements	P261, P280, P305+P351+P338	

Spectroscopic Data

While a comprehensive public database of spectra for **2,4-Dibromo-6-methylpyridin-3-ol** is not readily available, typical spectroscopic characteristics for related brominated pyridine derivatives have been reported. Researchers can expect to use a combination of NMR, Mass Spectrometry, and IR spectroscopy for structural confirmation.

Proposed Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **2,4-Dibromo-6-methylpyridin-3-ol** is not extensively documented in publicly accessible literature. However, a plausible synthetic route can be proposed based on general methodologies for the synthesis of substituted pyridin-3-ols and the bromination of pyridine rings. A potential two-step process starting from 6-methylpyridin-3-ol is outlined below.



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References

- 1. 2,4-Dibromo-6-methylpyridin-3-ol 95.00% | CAS: 23003-29-4 | AChemBlock
[achemblock.com]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Profile of 2,4-Dibromo-6-methylpyridin-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b183025#commercial-availability-of-2-4-dibromo-6-methylpyridin-3-ol>

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